

physical and chemical properties of Glycerol-d5 trioleate

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Compound of Interest

Compound Name: Glycerol-d5 trioleate

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An In-depth Technical Guide to Glycerol-d5 trioleate

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Glycerol-d5 trioleate**. It includes a detailed summary of its quantitative data, generalized experimental protocols for property determination, and a visualization of its application as an internal standard in mass spectrometry.

Core Physical and Chemical Properties

Glycerol-d5 trioleate is a deuterated form of Glycerol trioleate, a triglyceride. The deuterium labeling makes it a valuable tool in various research applications, particularly in mass spectrometry-based quantification.

Quantitative Data Summary

The following table summarizes the key physical and chemical properties of **Glycerol-d5 trioleate**.

Property	Value
Molecular Formula	C ₅₇ H ₉₉ D ₅ O ₆ [1][2]
Molecular Weight	890.48 g/mol [1][2]
CAS Number	60892-83-3[1]
Appearance	Neat[1]
Isotopic Enrichment	≥98 atom % D
Chemical Purity	≥95%
Solubility	Soluble in ethanol (≥10 mg/ml); Slightly soluble in chloroform (0.1-1 mg/ml) and methanol (0.1-1 mg/ml)[3]
Storage Conditions	Store refrigerated at -20°C[4]
Stability	Stable if stored under recommended conditions. It is advised to re-analyze for chemical purity after three years.[5][6]

Experimental Protocols

Detailed experimental protocols for the determination of the physical and chemical properties of **Glyceryl-d5 trioleate** are not readily available in the public domain. However, the following sections describe generalized and widely accepted methods for determining these properties for triglycerides, which are applicable to **Glyceryl-d5 trioleate**.

Determination of Melting Point

The melting point of a lipid such as **Glyceryl-d5 trioleate** can be determined using the capillary tube method with a melting point apparatus.

Methodology:

- A small, powdered sample of the substance is packed into a thin-walled capillary tube, sealed at one end.

- The capillary tube is placed in a heating block or an oil bath of a melting point apparatus, adjacent to a calibrated thermometer.
- The sample is heated at a slow, controlled rate, typically 1-2°C per minute, to ensure thermal equilibrium between the sample, the heating medium, and the thermometer.
- The temperature at which the first drop of liquid appears and the temperature at which the entire sample becomes a clear liquid are recorded. This range is reported as the melting point. For pure crystalline solids, this range is typically narrow.

Determination of Boiling Point

For high molecular weight and heat-sensitive compounds like triglycerides, the boiling point is often determined under reduced pressure to prevent decomposition.

Methodology:

- A small amount of the liquid sample is placed in a distillation flask.
- The flask is connected to a vacuum source and a manometer to measure the pressure.
- The sample is heated gradually.
- The temperature at which the liquid boils and its vapor pressure equals the pressure in the system is recorded as the boiling point at that specific pressure.

Determination of Solubility

The solubility of **Glyceryl-d5 trioleate** in various solvents can be determined by the equilibrium saturation method.

Methodology:

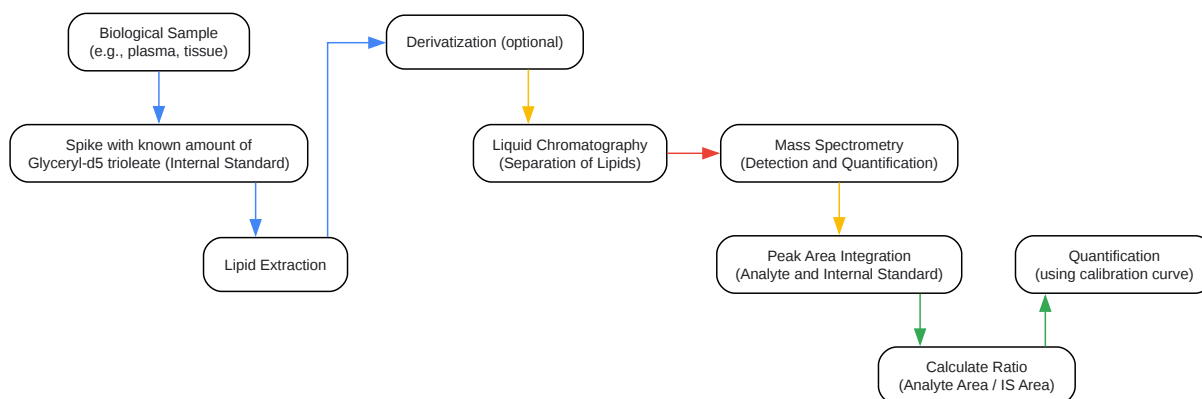
- An excess amount of the solute (**Glyceryl-d5 trioleate**) is added to a known volume of the solvent in a sealed container.
- The mixture is agitated at a constant temperature for a sufficient period to ensure that equilibrium is reached.

- The saturated solution is then filtered to remove the undissolved solute.
- A known volume of the clear, saturated solution is taken, and the solvent is evaporated.
- The mass of the remaining solute is measured, and the solubility is expressed as mass of solute per volume of solvent (e.g., mg/mL).

Application as an Internal Standard

Glyceryl-d5 trioleate is commonly used as an internal standard for the accurate quantification of its non-deuterated counterpart, Glyceryl trioleate, in biological samples using mass spectrometry. The deuterium atoms increase the mass of the molecule without significantly altering its chemical and physical behavior. This allows it to be distinguished from the endogenous analyte by the mass spectrometer.

The following diagram illustrates the typical workflow for using **Glyceryl-d5 trioleate** as an internal standard in a quantitative mass spectrometry experiment.



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Caption: Workflow for quantification using an internal standard.

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